

Tenovin-1 Solubility and Formulation Guide

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Compound Focus: Tenovin-1

CAS No.: 380315-80-0

Cat. No.: S548219

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Tenovin-1 has challenging solubility properties, which are summarized in the table below alongside recommended formulation strategies [1] [2].

Property / Aspect	Description / Value	Recommended Solution / Protocol
Molecular Weight	369.48 g/mol [1] [2]	--

| **In Vitro Solubility (DMSO)** | 100 mg/mL (270.65 mM) [2]. 250 mg/mL (676.62 mM) [1]. *Note: Moisture-absorbing DMSO reduces solubility; use fresh DMSO [1].* | Use fresh, dry DMSO for stock solutions. Sonicate to aid dissolution [1] [2]. | | **In Vitro Solubility (Water)** | Insoluble [1] [2] | Requires use of a co-solvent or specialized formulation. | | **In Vitro Solubility (Ethanol)** | Insoluble [1] | -- | | **In Vivo Formulation** | -- | **Suspension in 15% Captisol [1]:** • Concentration: 10 mg/mL (27.07 mM). • Protocol: Add 10 mg **Tenovin-1** to 1 mL of 15% Captisol solution and mix evenly. Use immediately.

Solution in 10% DMSO + 90% Corn Oil [2]: • Concentration: ≥ 2.5 mg/mL. • Protocol: Add 100 μ L DMSO stock solution (25 mg/mL) to 900 μ L Corn oil, mix evenly. |

Frequently Asked Questions & Troubleshooting

What are the common solubility problems with **Tenovin-1**, and how can I solve them?

The most common issue is **recrystallization of the compound after storage or during dilution**, often due to the use of old, hydrated DMSO [1].

- **Solution:** Always use **fresh, dry, high-quality DMSO** for preparing stock solutions. If you observe precipitation, try briefly warming the tube and sonicating to re-dissolve the compound. For critical in vivo work, the suspension in 15% Captisol is a reliable, published method [1].

What is the typical working concentration for cell culture experiments?

Tenovin-1 is typically used in the **low micromolar range** in cell-based assays. Many studies report effects at a concentration of **10 μM** [3] [1]. However, a dose-response curve (e.g., 1-20 μM) should be established for your specific cell line and assay.

Is **Tenovin-1** cytotoxic?

Yes, **Tenovin-1** can be cytotoxic, and this effect can be **p53-dependent and/or p53-independent** depending on the cellular context [3] [2]. It is crucial to include appropriate controls (e.g., p53 null isogenic cell lines) and monitor cell viability in parallel with your experimental readouts using assays like MTT or trypan blue exclusion [3] [2].

Experimental Protocols

In Vitro Cell Viability and Proliferation Assay (MTT)

This protocol is used to assess **Tenovin-1**'s effect on cell growth and survival [2].

- **Seed cells** in a 96-well plate and allow them to adhere overnight.

- **Treat cells** with a concentration range of **Tenovin-1** (e.g., 1-20 μM) for the desired duration (e.g., 24-96 hours).
- **Add MTT reagent** (thiazolyl blue tetrazolium bromide) to each well and incubate for 2-4 hours to allow formazan crystal formation.
- **Dissolve crystals** by adding a solubilization solution (e.g., DMSO).
- **Measure absorbance** at 570 nm using a plate reader. Cell viability is calculated relative to the untreated control.

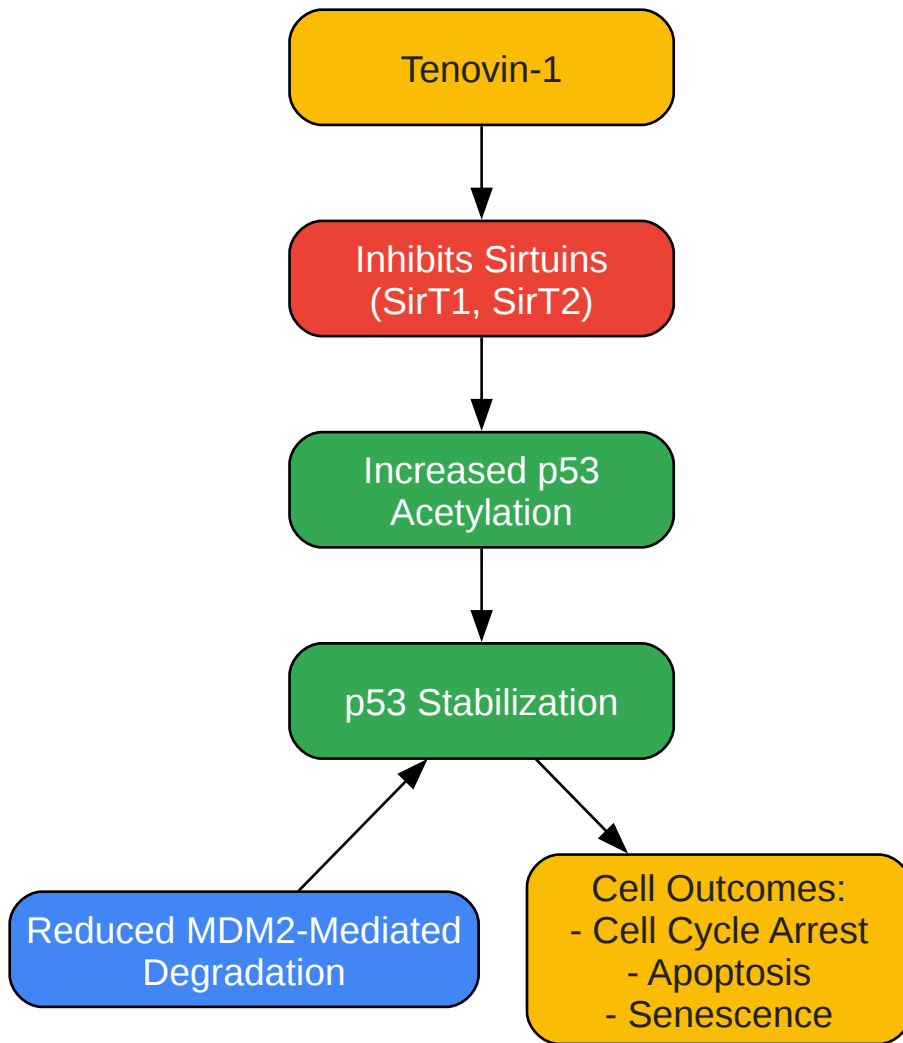
In Vivo Efficacy Study in Tumor Xenograft Models

This protocol describes the administration of **Tenovin-1** to assess its anti-tumor activity in vivo [3] [1].

- **Animal Model:** Use female SCID mice.
- **Tumor Inoculation:** Subcutaneously inject tumor cells (e.g., ARN8 melanoma cells) suspended in Matrigel.
- **Dosage:** 45-92.5 mg/kg of **Tenovin-1** [3] [4].
- **Administration Route:** Intraperitoneal (i.p.) injection [3].
- **Formulation:** Prepare a homogeneous suspension at 10 mg/mL in 15% Captisol solution. Administer immediately after preparation [1].
- **Endpoint Monitoring:** Monitor tumor volume over time and compare to vehicle-control treated groups.

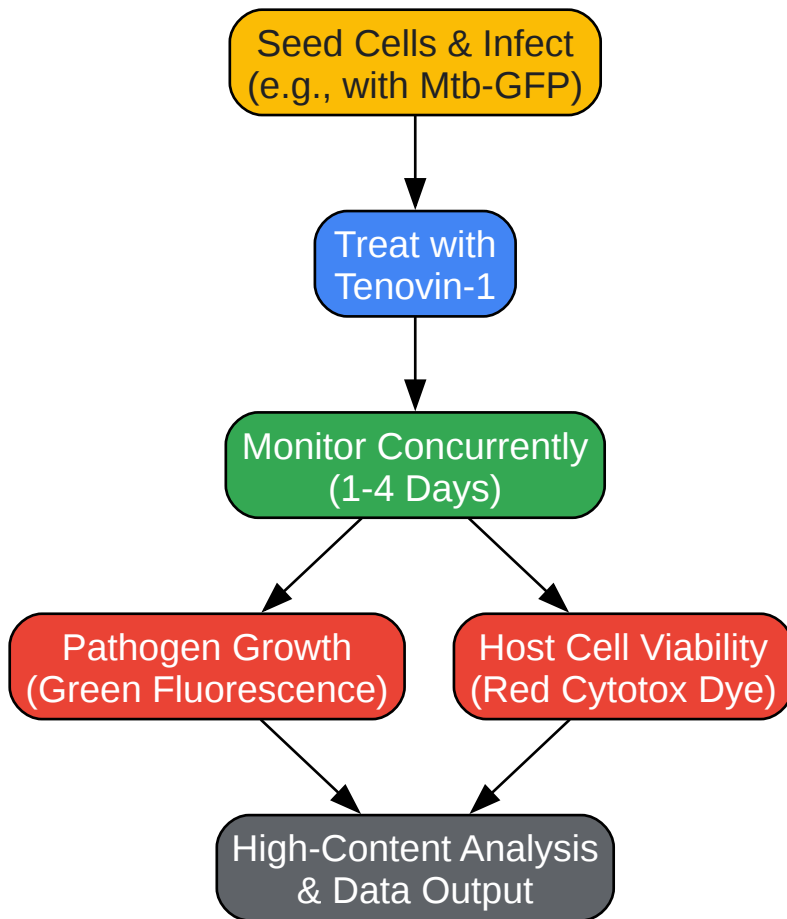
Mechanism of Action and Experimental Workflow

The following diagrams illustrate **Tenovin-1**'s primary molecular mechanism and a general workflow for a cell-based screening assay.



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Tenovin-1 activates p53 by inhibiting Sirtuins



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Workflow for host-pathogen interaction screening

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